Application Note: Cell Permeability Profiling of 6-Hydroxy-N-methylquinoline-2-carboxamide

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Compound of Interest	
Compound Name:	*6-Hydroxy-N-methylquinoline-2-carboxamide*
CAS No.:	*918946-03-9*
Cat. No.:	*B12612358*

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Introduction & Physicochemical Context

The molecule **6-Hydroxy-N-methylquinoline-2-carboxamide** represents a specific chemotype often encountered as a Phase I metabolite of quinoline-based kinase inhibitors or as a probe for Aldehyde Oxidase (AOX) activity.

Understanding the permeability of this compound is critical for two reasons:

- Bioavailability Prediction: As a hydroxylated derivative, its polarity is significantly higher than its parent scaffold, potentially shifting it from BCS Class II (Low Sol/High Perm) to Class III (High Sol/Low Perm).
- Efflux Susceptibility: The quinoline core is a frequent substrate for P-glycoprotein (P-gp/MDR1). The addition of the 6-OH group alters the lipophilicity profile, necessitating a bidirectional assay to confirm if it remains a P-gp substrate.

Chemical Considerations for Assay Design

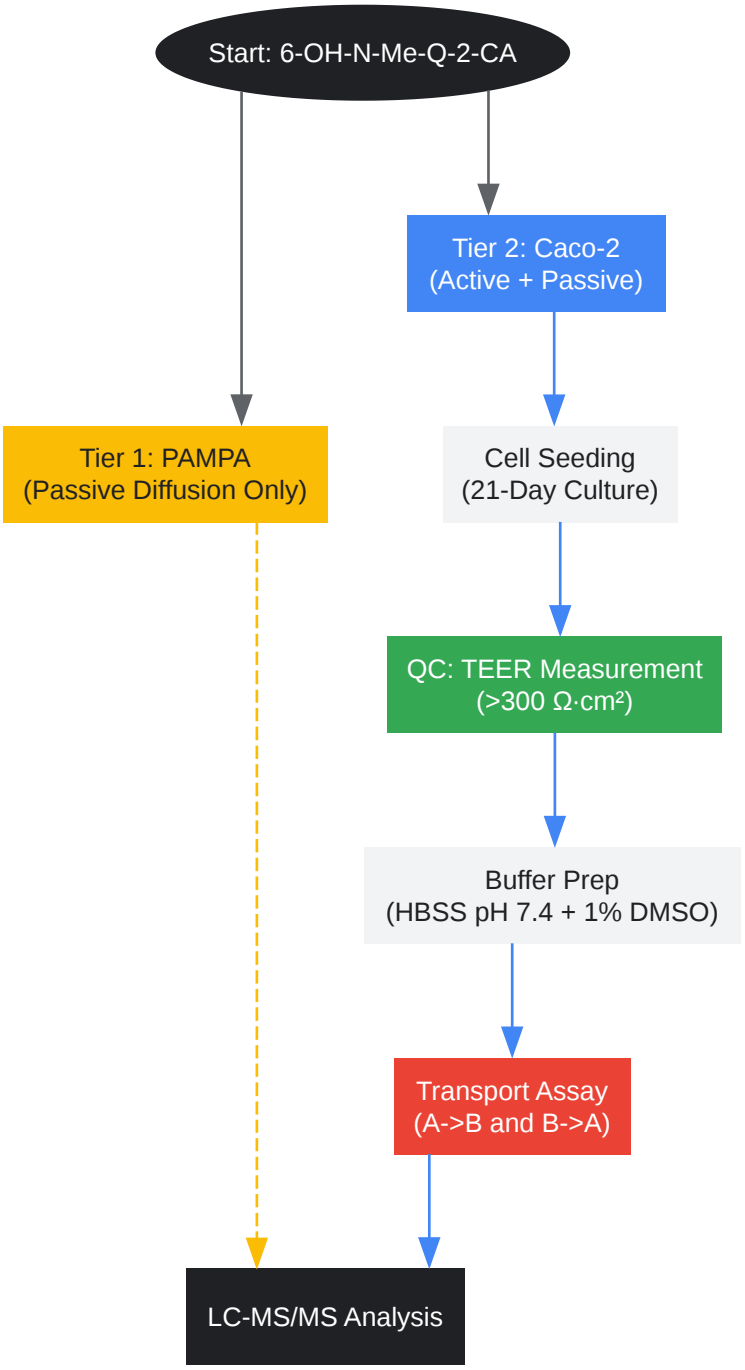
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- pKa & Ionization: The quinoline nitrogen is weakly basic (pKa ~4-5), while the amide is neutral. At physiological pH (7.4), the molecule is largely uncharged, but the phenolic -OH (pKa ~10) remains protonated.
- Solubility: The 6-OH group improves aqueous solubility compared to the unsubstituted quinoline, but stock solutions should still be prepared in DMSO to prevent micro-precipitation during dilution.
- Stability: Quinoline-2-carboxamides are generally stable to hydrolysis, but the 6-OH group is sensitive to oxidative degradation. Ascorbic acid (0.1%) may be required in transport buffers if recovery is low.

Experimental Workflow Overview

The following diagram outlines the decision logic for selecting the appropriate assay and the workflow for the Caco-2 "Gold Standard" assessment.

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Figure 1: Experimental workflow for permeability profiling. Tier 1 (PAMPA) screens for passive diffusion, while Tier 2 (Caco-2) assesses active transport mechanisms relevant to quinoline derivatives.

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Protocol A: Caco-2 Bidirectional Permeability (Gold Standard)

This protocol is designed to determine the Apparent Permeability Coefficient (

) and the Efflux Ratio (ER).

Materials & Reagents

- Cells: Caco-2 cell line (ATCC HTB-37), passage 30–60.
- Transport Buffer: Hank's Balanced Salt Solution (HBSS) with 25 mM HEPES, pH 7.4.
- Integrity Marker: Lucifer Yellow (LY) or Fluorescein.
- Test Compound: **6-Hydroxy-N-methylquinoline-2-carboxamide** (10 mM stock in DMSO).
- Receiver Sink: BSA (1% w/v) in receiver buffer (Optional, use if non-specific binding is high).

Step-by-Step Methodology

Phase 1: Preparation (Day 0 - Day 21)

- Seeding: Seed Caco-2 cells at

  cells/cm² onto 12-well Transwell® polycarbonate inserts (0.4 µm pore size).
- Differentiation: Culture for 21 days. Change medium every 2–3 days.
- QC Check: On Day 21, measure Transepithelial Electrical Resistance (TEER).
  - Acceptance Criteria: TEER > 300

    .

Phase 2: The Transport Assay (Day 21)

- Equilibration: Wash monolayers twice with pre-warmed HBSS (37°C). Incubate with HBSS for 30 min.

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- Dosing Solution Prep: Dilute the 10 mM stock of 6-OH-N-Me-Q-2-CA to 10 µM in HBSS (pH 7.4).
  - Note: Final DMSO concentration must be

    .
  - Co-incubation: Add Lucifer Yellow (100 µM) to the donor solution to monitor monolayer integrity during the assay.
- Initiation (Bidirectional):
  - A

    B (Absorptive): Add 0.5 mL Dosing Solution to Apical (A) chamber; 1.5 mL blank HBSS to Basolateral (B) chamber.
  - B

    A (Secretory): Add 1.5 mL Dosing Solution to Basolateral (B) chamber; 0.5 mL blank HBSS to Apical (A) chamber.
- Incubation: Incubate at 37°C, 5% CO_2, with orbital shaking (50 rpm) for 120 minutes.
- Sampling:
  - At t=120 min, collect 100 µL from the Receiver compartment.
  - Collect 50 µL from the Donor compartment (to calculate recovery).
- Termination: Stop reaction by adding ice-cold Acetonitrile containing Internal Standard (e.g., Labetalol or Tolbutamide) to samples.

Phase 3: Analysis

- Integrity Check: Measure Lucifer Yellow fluorescence in receiver samples (Ex 485 nm / Em 530 nm).
  - Fail Criteria: If LY

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cm/s, reject the well.

- Quantification: Analyze 6-OH-N-Me-Q-2-CA via LC-MS/MS (MRM mode).
  - Transitions: Optimize for the Parent [M+H]+ and the specific fragment loss of the N-methyl-carboxamide group.

Protocol B: PAMPA (High-Throughput Screen)

Parallel Artificial Membrane Permeability Assay (PAMPA) is ideal for early screening to separate passive diffusion from transporter-mediated effects.

- Membrane Coating: Coat the PVDF filter of the donor plate with 5 µL of 2% Dioleoyl-sn-glycero-3-phosphocholine (DOPC) in dodecane.
- Donor Plate: Add 150 µL of compound (10 µM in PBS pH 7.4).
- Acceptor Plate: Add 300 µL of PBS (pH 7.4).
- Sandwich: Place donor plate on top of acceptor plate.
- Incubation: 5 hours at Room Temperature in a humidity chamber.
- Analysis: Transfer contents to UV-transparent plates or analyze via LC-MS/MS.

Data Analysis & Interpretation

Calculations

1. Apparent Permeability (

):

- : Rate of permeation (µmol/s).
- : Surface area of the filter (

  for 12-well).
- : Initial donor concentration (µM).

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2. Efflux Ratio (ER):

3. Mass Balance (Recovery):

- Requirement: Recovery should be > 70%. If lower, the compound may be stuck to the plastic or trapped inside the cells.

Interpretation Guide

Parameter	Result	Interpretation for 6-OH-N-Me-Q-2-CA
	cm/s	High Permeability (Class I/II).
cm/s	Low Permeability (Class III/IV). Likely due to 6-OH polarity.	
Efflux Ratio		Substrate for P-gp or BCRP.
Recovery		High non-specific binding or intracellular metabolism (UGT).

Troubleshooting & Optimization

Issue: Low Recovery (<70%)

- Cause: The hydrophobic quinoline rings may bind to the polystyrene plate.
- Solution: Add 0.5% BSA to the Receiver buffer to act as a "sink" and pull the compound through. Use glass-coated inserts if available.

Issue: High Variation in Replicates

- Cause: Damage to the monolayer during washing.
- Solution: Perform washes gently. Ensure DMSO content is strictly <1%.

Issue: Discrepancy between PAMPA and Caco-2

- Scenario: High PAMPA permeability but low Caco-2 A

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B permeability.

- Diagnosis: Strong P-gp efflux is pumping the drug back out in the Caco-2 model (which expresses transporters), whereas PAMPA (lipid only) shows the true passive potential.

References

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